

# Comprehensive Safety and Handling Guide for 1,2-Di-tert-butylbenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Di-tert-butylbenzene

Cat. No.: B1330373

[Get Quote](#)

This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **1,2-Di-tert-butylbenzene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

## Hazard Identification and Chemical Properties

While specific hazard classifications for **1,2-Di-tert-butylbenzene** are not universally harmonized, related isomers are identified as potentially causing skin and eye irritation.[1] Isomers of di-tert-butylbenzene are also noted as being very toxic to aquatic life with long-lasting effects.[2] Therefore, handling should proceed with caution, assuming similar potential hazards.

Table 1: Physical and Chemical Properties of **1,2-Di-tert-butylbenzene**

Property	Value
CAS Number	1012-76-6[3][4][5]
Molecular Formula	C <sub>14</sub> H <sub>22</sub> [3][4][5]
Molecular Weight	190.32 g/mol [3][4][5]
Appearance	Colorless to white crystalline solid[1]
Boiling Point	236 °C (for 1,4-isomer)[1]

| Melting Point | 75 - 78 °C (for 1,4-isomer)[1] |

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. The required level of protection depends on the specific task and the potential for exposure.

Table 2: Recommended PPE for Handling **1,2-Di-tert-butylbenzene**

Situation	Hand Protection	Eye/Face Protection	Skin/Body Protection	Respiratory Protection
Routine Handling (Small Quantities in a Fume Hood)	Nitrile gloves (for incidental contact)[6][7]	Chemical safety goggles	Standard lab coat	Not generally required
Operations with Splash Potential	Viton™/Butyl rubber or Polyvinyl Alcohol (PVA) gloves[8]	Chemical safety goggles and a face shield	Chemical-resistant apron over a lab coat	Not required if performed in a certified chemical fume hood

| Spill Cleanup | Viton™/Butyl rubber or heavy-duty chemical-resistant gloves[8] | Chemical safety goggles and a face shield | Impervious clothing or chemical-resistant suit | Air-purifying respirator with organic vapor cartridges |

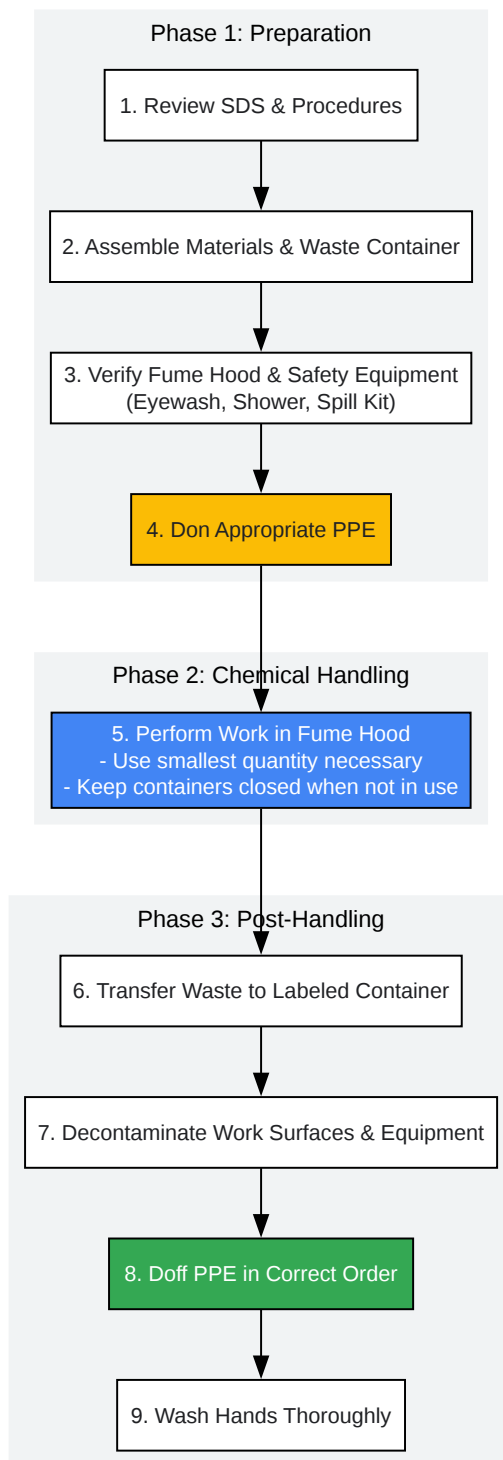
## Detailed PPE Specifications

- **Hand Protection:** For incidental contact, such as handling a closed container, nitrile gloves are generally sufficient.[6][7] For tasks involving direct handling or risk of splashes, gloves made of Viton™ or Polyvinyl Alcohol (PVA) are recommended due to their high resistance to aromatic hydrocarbons.[8] Always inspect gloves for damage before use and remove them using the proper technique to avoid skin contact.[1]
- **Eye and Face Protection:** Wear chemical safety goggles that conform to EU Standard EN166 or OSHA's 29 CFR 1910.133 regulations.[1][9] When there is a significant risk of splashing, a face shield should be worn in addition to goggles.

- **Skin and Body Protection:** A standard laboratory coat should be worn at all times. For procedures with a higher risk of skin contact, supplement with a chemical-resistant apron or impervious clothing.<sup>[1]</sup>
- **Respiratory Protection:** Handling **1,2-Di-tert-butylbenzene** in a properly functioning chemical fume hood is the primary method of exposure control. If work outside a hood is unavoidable and ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is necessary.<sup>[1]</sup>

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling ensures that safety measures are consistently applied. The following workflow outlines the key steps from preparation to completion of work.



[Click to download full resolution via product page](#)

Workflow for Safe Handling of **1,2-Di-tert-butylbenzene**.

## Methodology

- Preparation & Pre-Handling:
  - Thoroughly review the Safety Data Sheet (SDS).
  - Ensure all necessary equipment, including a designated and labeled hazardous waste container, is within the fume hood.
  - Verify that the chemical fume hood is operational and that safety equipment like eyewash stations and safety showers are accessible.[\[1\]](#)
  - Put on the required PPE as specified in Table 2.
- Handling the Chemical:
  - Conduct all work in a chemical fume hood to minimize inhalation exposure.[\[1\]](#)
  - Use the smallest amount of the chemical necessary for the procedure.
  - Keep the container tightly closed when not in use.[\[1\]](#)
- Post-Handling Procedures:
  - Carefully transfer all chemical waste into a designated, properly labeled, and sealed hazardous waste container.
  - Decontaminate all surfaces and equipment after use.
  - Remove PPE carefully to avoid self-contamination. Dispose of single-use items like gloves in the appropriate waste stream.
  - Wash hands thoroughly with soap and water after removing gloves.[\[1\]](#)

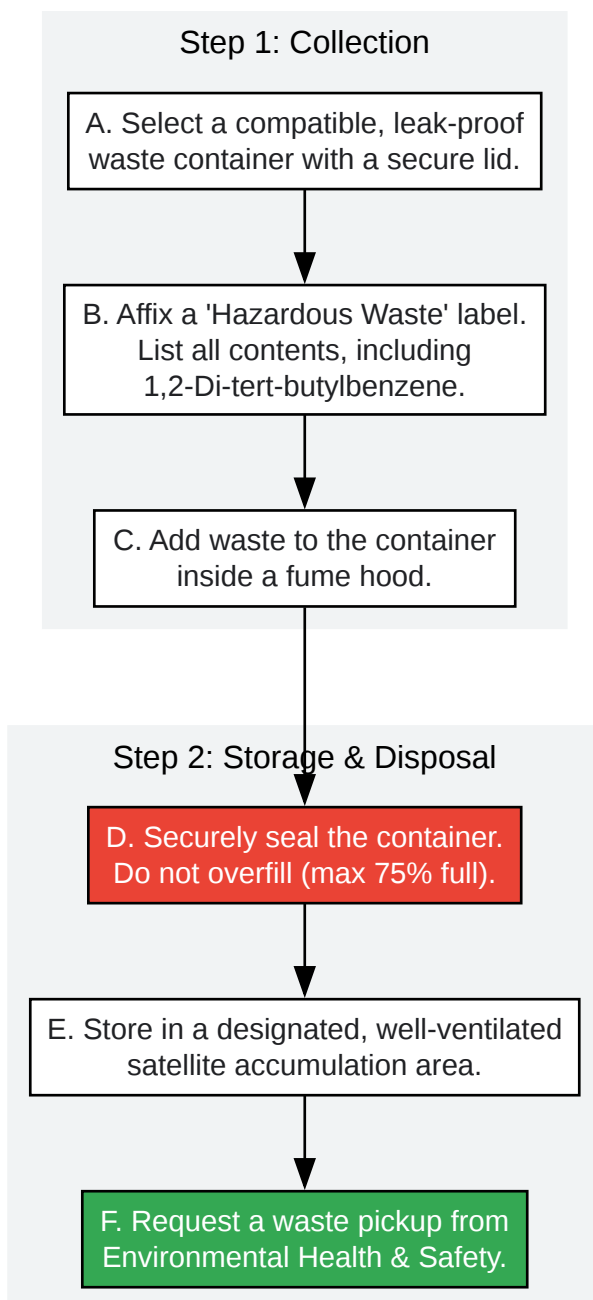
## Emergency and Disposal Plan

### Emergency Procedures

- Skin Contact: Immediately remove all contaminated clothing.[2] Flush the affected skin with plenty of water for at least 15 minutes.[1] Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1] Remove contact lenses if present and easy to do. [2] Seek immediate medical attention.
- Inhalation: Move the person to fresh air.[1] If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.
- Spill Response: For a small spill within a fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand).[9] Collect the material using non-sparking tools and place it in a sealed container for disposal. For larger spills, evacuate the area and contact your institution's environmental health and safety department.

## Waste Disposal Plan

Chemical waste must be managed as hazardous waste. Discharging **1,2-Di-tert-butylbenzene** into drains or the environment is prohibited.[2]



[Click to download full resolution via product page](#)

Procedure for Disposing of **1,2-Di-tert-butylbenzene** Waste.

## Methodology

- **Collect Waste:** Use a designated, chemically compatible container with a tight-fitting lid.[10] The container must be clearly labeled as "Hazardous Waste" and list all its contents.
- **Accumulate Waste:** Add waste to the container in a fume hood to prevent vapor release. Do not mix with incompatible waste streams.
- **Store for Disposal:** Seal the container tightly. Store the container in a designated satellite accumulation area away from ignition sources.
- **Arrange for Pickup:** Dispose of the waste through your institution's licensed hazardous waste disposal program.[2][11] Follow all local, state, and federal regulations for hazardous waste disposal.[2]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
2. sigmaaldrich.com [sigmaaldrich.com]
3. 1,2-Di-tert-butylbenzene | C<sub>14</sub>H<sub>22</sub> | CID 136807 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. Page loading... [wap.guidechem.com]
5. 1,2-Di-tert-butylbenzene [webbook.nist.gov]
6. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
7. safety.fsu.edu [safety.fsu.edu]
8. What type of gloves protects your hands from hazardous chemicals? | Ansell USA [ansell.com]
9. uww.edu [uww.edu]
10. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
11. sigmaaldrich.com [sigmaaldrich.com]



- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 1,2-Di-tert-butylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1330373#personal-protective-equipment-for-handling-1-2-di-tert-butylbenzene\]](https://www.benchchem.com/product/b1330373#personal-protective-equipment-for-handling-1-2-di-tert-butylbenzene)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)